

Erythrinin F: A Comparative Analysis of Antibacterial Efficacy

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Compound of Interest

Compound Name: Erythrinin F

Cat. No.: B15595608

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This guide provides a comparative overview of the antibacterial efficacy of **Erythrinin F**, a prenylated isoflavonoid isolated from plants of the Erythrina genus, against known antibiotics. Due to the limited availability of direct comparative studies, this analysis synthesizes data from multiple sources to offer a broader perspective on the potential of **Erythrinin F** and related compounds as antibacterial agents.

Comparative Efficacy: Minimum Inhibitory Concentration (MIC)

Minimum Inhibitory Concentration (MIC) is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism. The following tables summarize the MIC values for **Erythrinin F**, related isoflavonoids from the Erythrina genus, and two widely used antibiotics, Erythromycin and Ciprofloxacin, against common bacterial pathogens. It is important to note that these values are compiled from different studies and direct, side-by-side comparisons may vary based on experimental conditions.

Table 1: Comparative MIC Values against Staphylococcus aureus

Compound/Antibiotic	Strain	MIC (µg/mL)	Reference
Erythrinin F & Related Isoflavonoids			
Erycristagallin	Methicillin-Resistant S. aureus (MRSA)	3.13 - 6.25	[1]
Orientanol B	Methicillin-Resistant S. aureus (MRSA)	3.13 - 6.25	[1]
Alpinumisoflavone	S. aureus	3.9	[2]
Burtinone	S. aureus	3.9	[2]
Abyssinone V-4'-O-methyl ether	S. aureus	7.8	[2]
6,8-diprenylgenistein	S. aureus	7.8	[2]
Phaseollidin	S. aureus	10	[3]
Erybraedin A	S. aureus	31	[3]
Standard Antibiotics			
Erythromycin	S. aureus (ATCC 25925, clinical isolates)	0.25 - >2048	[4]
Ciprofloxacin	S. aureus (clinical isolate)	0.6	[5]

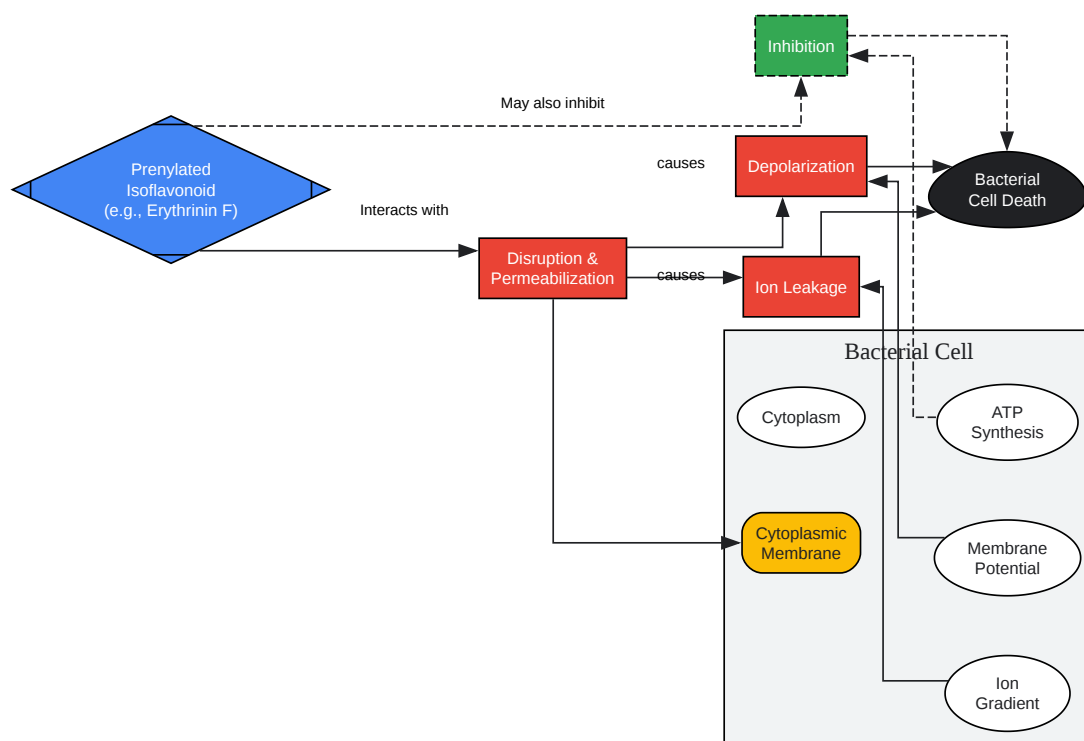
Table 2: Comparative MIC Values against Gram-Negative Bacteria

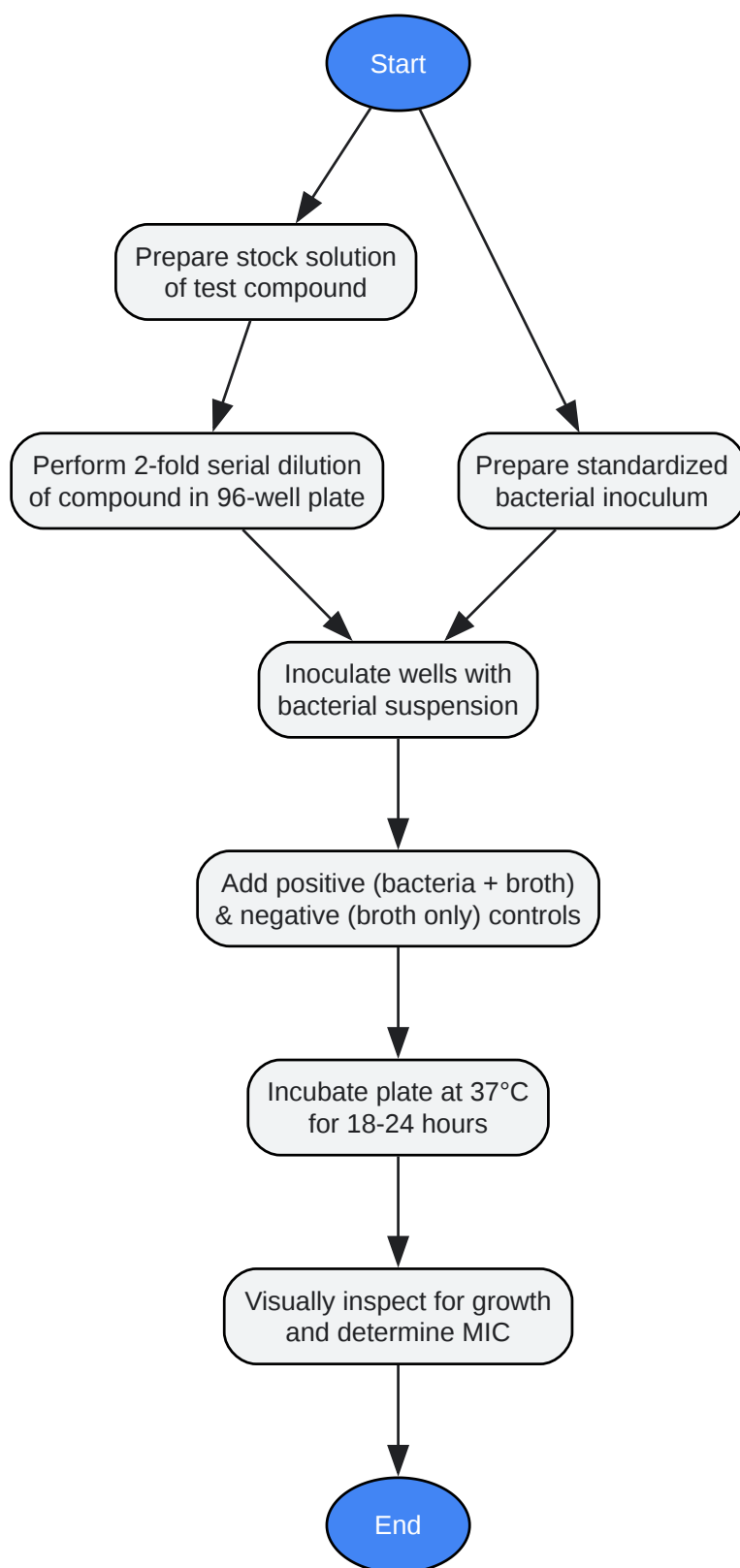
Compound/Antibiotic	Strain	MIC (µg/mL)	Reference
Erythrina Isoflavonoids			
Alpinumisoflavone	Escherichia coli	125	[2]
Burttinone	Escherichia coli	62.5	[2]
Abyssinone V-4'-O-methyl ether	Escherichia coli	125	[2]
6,8-diprenylgenistein	Escherichia coli	125	[2]
Standard Antibiotics			
Ciprofloxacin	Escherichia coli (clinical isolates)	0.013 - 0.08	[5]

Proposed Mechanism of Action

Flavonoids isolated from the Erythrina genus are believed to exert their antibacterial effects through several mechanisms. The primary proposed mechanism for prenylated isoflavonoids, including compounds structurally related to **Erythrinin F**, is the disruption of the bacterial cytoplasmic membrane.[6][7] Other potential mechanisms include the inhibition of nucleic acid synthesis and the modulation of energy metabolism through the inhibition of ATP synthase.[6][7]

The diagram below illustrates the proposed primary mechanism of action for prenylated isoflavonoids.





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- To cite this document: BenchChem. [Erythrinin F: A Comparative Analysis of Antibacterial Efficacy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15595608#erythrinin-f-efficacy-compared-to-known-antibiotics]

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